

# Corrosion resistance of vanadium nitride coatings in saline environments

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A Comparative Guide to the Corrosion Resistance of **Vanadium Nitride** Coatings in Saline Environments

**Vanadium nitride** (VN) coatings are gaining prominence in various industries due to their excellent mechanical properties, wear resistance, and chemical stability. For researchers and professionals in fields requiring high-performance materials in aggressive environments, such as biomedical implants and marine applications, understanding the corrosion resistance of VN coatings in saline conditions is critical. This guide provides a detailed comparison of VN coatings with other common nitride coatings, supported by experimental data.

## Electrochemical Corrosion Performance

The corrosion behavior of thin coatings is commonly evaluated using electrochemical techniques such as potentiodynamic polarization and electrochemical impedance spectroscopy (EIS) in a saline solution, typically 3.0% or 3.5% sodium chloride (NaCl), to simulate seawater.

### Potentiodynamic Polarization

This technique measures the corrosion potential ( $E_{\text{corr}}$ ) and corrosion current density ( $i_{\text{corr}}$ ) of a material. A lower  $i_{\text{corr}}$  value and a more positive (or noble)  $E_{\text{corr}}$  value generally indicate better corrosion resistance. The polarization resistance ( $R_p$ ) is another key parameter; a higher  $R_p$  value signifies greater resistance to corrosion.

Studies have shown that VN coatings significantly enhance the corrosion resistance of substrates like stainless steel. When applied to AISI 321 steel, VN coatings can reduce the corrosion current by a factor of 10 to 20.[1] For instance, in a 3.0% NaCl solution, the corrosion current density was observed to decrease from 7.00  $\mu\text{A}/\text{cm}^2$  for the uncoated steel to 0.70  $\mu\text{A}/\text{cm}^2$  for the VN-coated sample.[2]

However, the performance of VN can be surpassed by other nitride systems. For example, a (Zr,V)N coating on the same steel substrate exhibited an even lower corrosion current density of 0.29  $\mu\text{A}/\text{cm}^2$ . [1][2] This suggests that while VN is effective, multi-element nitride coatings can offer superior protection. In one study, VN coatings showed a higher oxidation intensity compared to (Zr,V)N coatings after 168 hours in a 3.0% NaCl solution.[1][3]

Compared to more established coatings like Titanium Nitride (TiN) and Chromium Nitride (CrN), VN's performance can be variable. Some studies indicate that CrN-based coatings, for instance, show lower corrosion currents in 3.5% NaCl solution compared to TiN-based coatings, which is attributed to the formation of stable, poorly soluble chromium oxides.[1][2]

Table 1: Comparison of Potentiodynamic Polarization Data for Nitride Coatings in 3.0% NaCl Solution

Coating	Substrate	Ecorr (V)	icorr ( $\mu\text{A}/\text{cm}^2$ )	Rp ( $\text{k}\Omega\cdot\text{cm}^2$ )	Reference
Uncoated AISI 321 Steel	-	-	7.00	-	[2]
VN	AISI 321 Steel	-	0.70	-	[2]
(V,Zr,Nb)N	AISI 321 Steel	-	-	-	[1]
(Zr,V)N	AISI 321 Steel	-	0.29	-	[1][2]
HfN-VN	4140 Steel	-	-	112.19	[3]

Note: Dashes indicate data not provided in the cited sources.

## Electrochemical Impedance Spectroscopy (EIS)

EIS is a non-destructive technique that provides detailed information about the coating's barrier properties and the corrosion mechanism. Higher impedance values, particularly at low frequencies, are indicative of better corrosion protection. The data can be used to model an equivalent electrical circuit to quantify properties like coating capacitance ( $C_c$ ) and charge transfer resistance ( $R_{ct}$ ). A higher  $R_{ct}$  suggests a slower corrosion rate at the coating-substrate interface.

Research has demonstrated a significant improvement in corrosion resistance parameters, including impedance and charge transfer resistance, for various nitride coatings.[4] For multilayer coatings like HfN/VN, a significant increase in polarization resistance has been observed, indicating enhanced barrier properties.[5]

## Salt Spray Testing

Salt spray tests, such as those following the ASTM B117 standard, are accelerated corrosion tests that expose coated samples to a dense saltwater fog. The performance is typically evaluated by the time until the appearance of corrosion products (e.g., red rust for steel substrates) or the percentage of the surface area affected by corrosion after a set duration.

Multilayer nitride coatings, such as CrN/NbN, have demonstrated the ability to withstand over 1500 hours in salt spray tests when deposited on stainless steel.[6] Hf/Si<sub>3</sub>N<sub>4</sub> multilayer coatings have shown excellent anti-corrosion performance with a corrosion area of only 0.22% after a 48-hour salt spray test.[3] While specific quantitative salt spray data for standalone VN coatings is less commonly published in direct comparison, the performance is heavily dependent on coating defects like pores and droplets. The presence of such defects can create pathways for the corrosive media to reach the substrate, initiating localized corrosion.[6]

## Experimental Protocols

### 1. Potentiodynamic Polarization

- Objective: To determine the corrosion current ( $i_{corr}$ ) and corrosion potential ( $E_{corr}$ ).

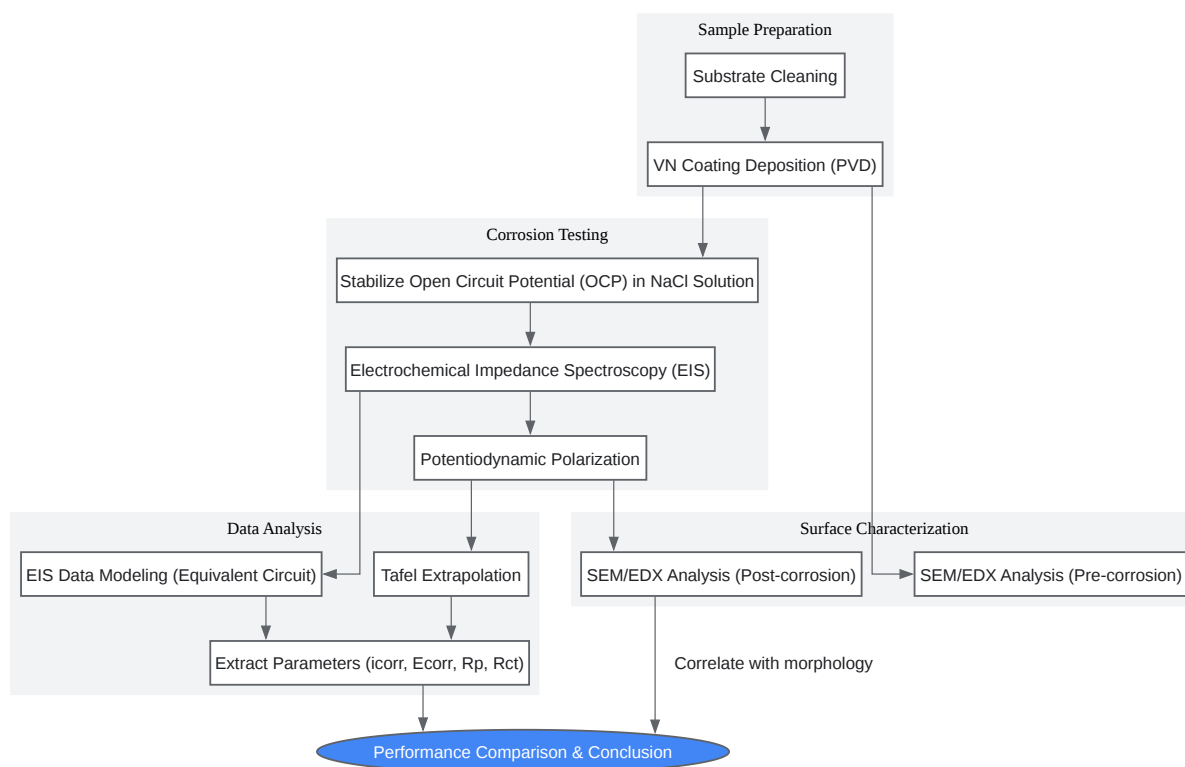
- Methodology:
  - A three-electrode electrochemical cell is used, consisting of the coated sample as the working electrode, a platinum or graphite counter electrode, and a reference electrode (typically Ag/AgCl or a Saturated Calomel Electrode - SCE).
  - The sample is immersed in the saline test solution (e.g., 3.5% NaCl in deionized water) until a stable open-circuit potential (OCP) is reached.
  - A potentiodynamic scan is then performed by applying a potential that is swept from a cathodic value to an anodic value relative to the OCP (e.g., from -250 mV to +250 mV vs. OCP) at a constant scan rate (e.g., 0.167 mV/s).
  - The resulting current is measured as a function of the applied potential, generating a Tafel plot.
  - The corrosion current density ( $i_{\text{corr}}$ ) and corrosion potential ( $E_{\text{corr}}$ ) are determined by extrapolating the linear (Tafel) regions of the cathodic and anodic curves to their intersection.

## 2. Electrochemical Impedance Spectroscopy (EIS)

- Objective: To evaluate the barrier properties of the coating and the corrosion mechanism.
- Methodology:
  - The same three-electrode cell setup as for potentiodynamic polarization is used.
  - The sample is immersed in the saline solution at its OCP.
  - A small amplitude AC voltage signal (e.g., 10 mV) is applied over a wide range of frequencies (e.g., from 100 kHz down to 10 mHz).
  - The impedance of the system is measured at each frequency.
  - The data is typically presented as Nyquist and Bode plots. An equivalent electrical circuit model is then fitted to the data to extract quantitative parameters such as solution resistance ( $R_s$ ), coating capacitance ( $C_c$ ), and charge transfer resistance ( $R_{ct}$ ).

# Visualizations

## Experimental Workflow for Corrosion Evaluation



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Caption: Workflow for evaluating the corrosion resistance of VN coatings.

## Conclusion

**Vanadium nitride** coatings provide a significant improvement in corrosion resistance for various substrates in saline environments. They effectively act as a barrier to corrosive species, substantially reducing the corrosion rate. However, their performance can be influenced by the presence of defects and may be exceeded by more complex, multi-element nitride coatings such as (Zr,V)N or multilayer systems like CrN/NbN, which can offer superior long-term protection. The choice of coating will ultimately depend on the specific application, the severity of the corrosive environment, and other required properties such as wear resistance and cost.

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